

# Navigating the Solubility Landscape of Methylcobalamin Hydrate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Methylcobalamin hydrate*

Cat. No.: *B15546271*

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[City, State] – [Date] – Researchers, scientists, and professionals in drug development now have access to a comprehensive technical guide on the solubility of **methylcobalamin hydrate**. This guide provides an in-depth analysis of its solubility in aqueous and organic solvents, complete with quantitative data, detailed experimental methodologies, and visual representations of key biological pathways and experimental workflows.

Methylcobalamin, the active coenzyme form of vitamin B12, is a crucial component in various physiological processes, including the synthesis of methionine. Its solubility is a critical parameter for formulation development, drug delivery, and in vitro experimental design. This technical guide aims to provide a centralized resource of solubility data and related protocols to aid researchers in their work with this essential vitamin.

## Quantitative Solubility of Methylcobalamin Hydrate

The solubility of **methylcobalamin hydrate** exhibits significant variability depending on the solvent system. Below is a summary of available quantitative and qualitative data. It is important to note the conflicting information regarding its aqueous solubility, which underscores the necessity for application-specific solubility determination.

Solvent	Solubility (mg/mL)	Remarks	Source(s)
Aqueous Solvents			
Water	Sparingly soluble / Partially soluble / Slightly soluble	Qualitative descriptions vary across sources. One source indicates insolubility. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	
Water	5	Sonication may be required.	<a href="#">[5]</a>
PBS (pH 7.2)	~3	<a href="#">[6]</a>	
Organic Solvents			
Dimethyl Sulfoxide (DMSO)	≥ 53.5	<a href="#">[7]</a>	
Dimethyl Sulfoxide (DMSO)	50	Sonication is recommended.	<a href="#">[7]</a>
Dimethyl Sulfoxide (DMSO)	~5	<a href="#">[6]</a>	
Ethanol (EtOH)	≥ 2.75	With ultrasonic.	<a href="#">[5]</a>
Ethanol (EtOH)	~3	<a href="#">[6]</a>	
Ethanol (EtOH)	Slightly soluble	Qualitative description.	<a href="#">[3]</a>
Methanol	Sparingly soluble	Qualitative description.	<a href="#">[4]</a>
Dimethylformamide (DMF)	~2	<a href="#">[6]</a>	
Acetonitrile	Practically insoluble	Qualitative description.	<a href="#">[3]</a>

Note: The hydrate form of methylcobalamin may have different solubility characteristics compared to the anhydrous form. The provided data pertains to methylcobalamin and **methylcobalamin hydrate**, as often specified by the source.

## Experimental Protocols

A detailed understanding of the methodologies used to determine solubility is paramount for reproducing and building upon existing data.

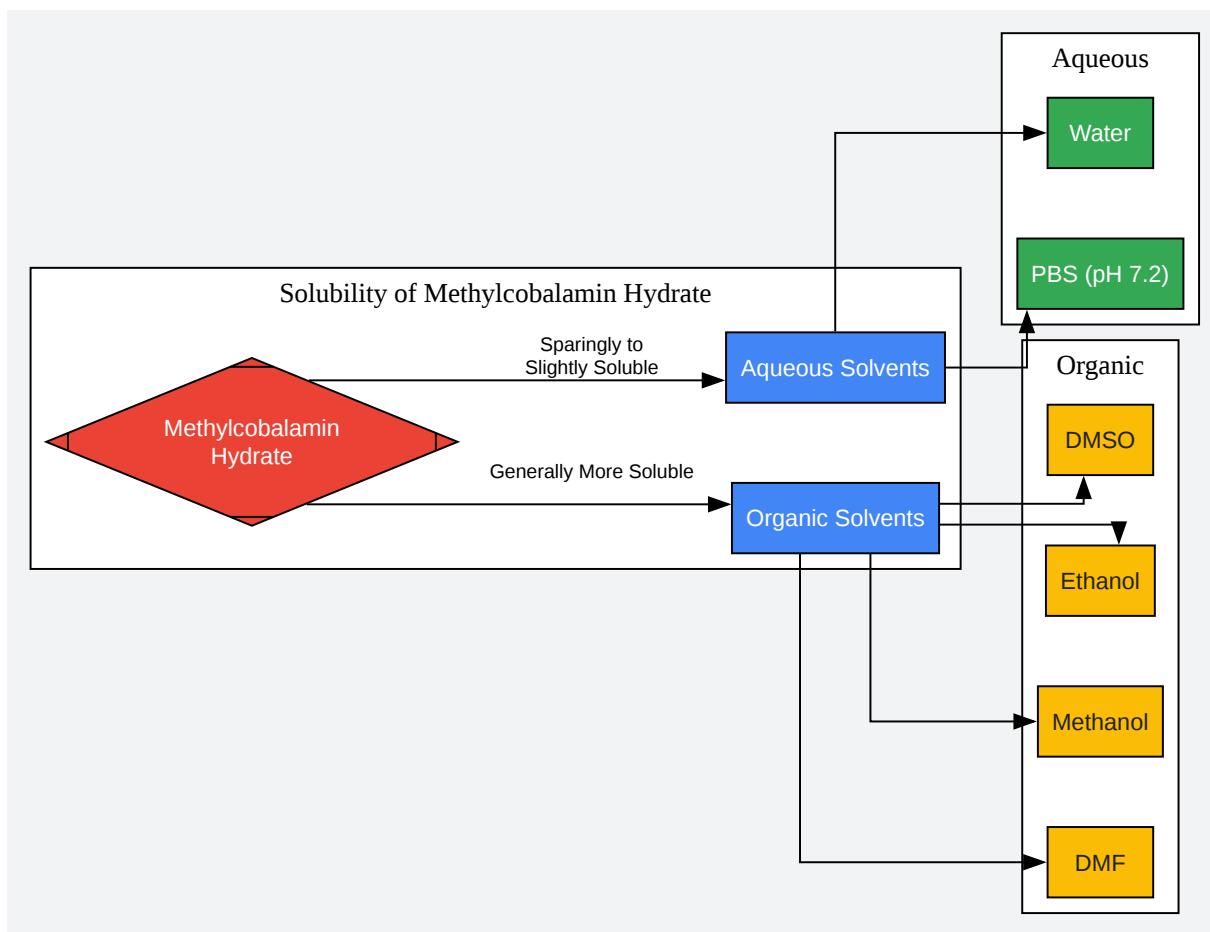
### Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of a compound.

- Preparation of Supersaturated Solution: Add an excess amount of **methylcobalamin hydrate** to a known volume of the desired solvent in a sealed container (e.g., a glass vial). The excess solid should be visible.
- Equilibration: Agitate the mixture at a constant temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached. A shaker bath or orbital shaker is recommended for consistent agitation.
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. Separate the saturated supernatant from the excess solid by centrifugation followed by careful decantation, or by filtration through a chemically inert filter (e.g., PTFE) that does not adsorb the solute.
- Quantification: Accurately dilute an aliquot of the clear, saturated supernatant with a suitable solvent. Determine the concentration of methylcobalamin in the diluted sample using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).<sup>[8]</sup>
- Calculation: Calculate the original concentration in the saturated solution, which represents the equilibrium solubility.

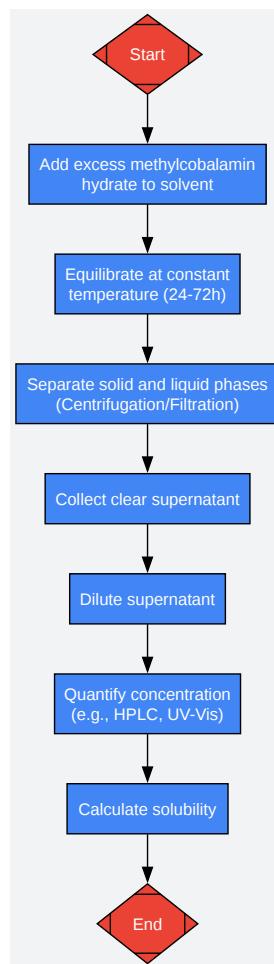
## Visualizing Key Processes

To further elucidate the context and application of methylcobalamin, the following diagrams have been generated.



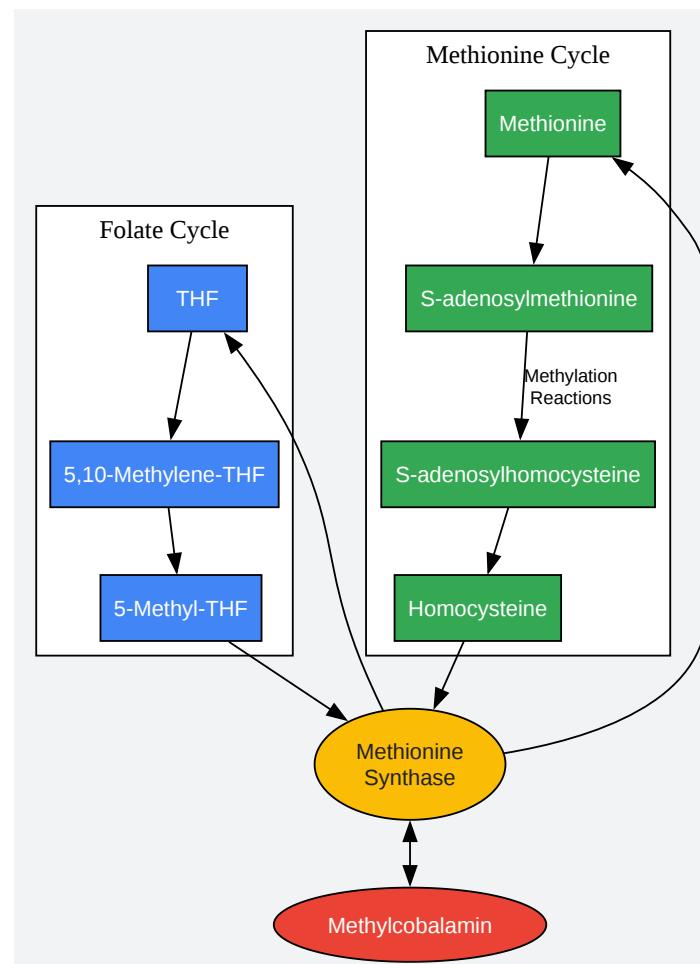
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Caption: Solubility profile of **methylcobalamin hydrate**.



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Caption: Workflow for solubility determination.



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Caption: Methylcobalamin in methionine synthesis.

This technical guide serves as a foundational resource for researchers. The variability in reported solubility data highlights the importance of empirical determination for specific applications and formulations. Future research should aim to reconcile these discrepancies and explore the solubility of **methylcobalamin hydrate** in a wider range of pharmaceutically relevant solvents and co-solvent systems.

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